

Application Notes & Protocols: Strategic Functionalization of the Indazole Scaffold at the C3 Position

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Compound of Interest

Compound Name: 5-Benzyloxy-1H-indazole-3-carbaldehyde
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Abstract

The indazole core is a privileged scaffold in medicinal chemistry, forming the backbone of numerous therapeutic agents.[1][2][3] The strategic introduction of diverse functional groups at the C3 position is a critical step in the development of new indazole-based drugs, profoundly influencing their biological activity.[4][5] However, direct functionalization at the C3 position presents significant challenges due to the electronic properties and reactivity of the indazole ring system.[2][4] This comprehensive guide provides an in-depth analysis of key synthetic strategies for the C3 functionalization of indazoles, offering detailed protocols and expert insights for researchers, scientists, and drug development professionals. We will explore transition-metal-catalyzed cross-coupling reactions, direct C-H activation, and innovative photoredox and electrochemical methods, elucidating the causality behind experimental choices to ensure reproducible and efficient outcomes.

The Significance of the Indazole C3 Position in Drug Discovery

The indazole moiety is a bioisostere of indole and is present in a range of clinically approved drugs and late-stage clinical candidates. Notable examples include:

- Niraparib: An anti-cancer agent for the treatment of ovarian and primary peritoneal carcinoma.[3]
- Pazopanib: A tyrosine kinase inhibitor used in the treatment of advanced renal cell carcinoma.[3]
- Gamendazole: A drug candidate with potential as a male contraceptive.[6]

The substituent at the C3 position plays a pivotal role in modulating the pharmacological properties of these molecules.[4] For instance, in the development of unc-51-like kinase 1 (ULK1) inhibitors for cancer therapy, functionalization at the C3 position of the indazole scaffold with a 1-naphthylamino group significantly decreased the half-maximal inhibitory concentration (IC₅₀).[4] This highlights the critical need for robust and versatile synthetic methods to access a diverse array of C3-functionalized indazoles.

Navigating the Challenges of C3 Functionalization

Direct functionalization of the indazole scaffold is often complicated by the presence of two reactive nitrogen atoms (N1 and N2) and the inherent electronic nature of the ring system.[2][7] [8] The C3 position is less nucleophilic compared to the nitrogen atoms, making direct alkylation or acylation challenging.[8][9] Consequently, synthetic strategies often rely on pre-functionalization or the use of advanced catalytic systems to achieve regioselective C3 substitution.

Key Synthetic Strategies for C3 Functionalization

Transition-Metal-Catalyzed Cross-Coupling Reactions

Cross-coupling reactions are a cornerstone of modern organic synthesis and provide a reliable means to introduce aryl, heteroaryl, and other moieties at the C3 position of the indazole scaffold. These methods typically involve the initial introduction of a handle, such as a halogen

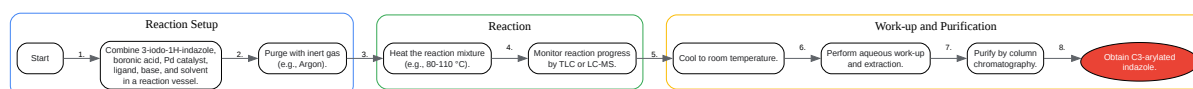
or a boron-containing group, at the C3 position, followed by a transition-metal-catalyzed coupling reaction.

The Suzuki-Miyaura coupling is a powerful and widely used method for the formation of C-C bonds. In the context of indazole functionalization, it typically involves the reaction of a 3-haloindazole with a boronic acid or ester in the presence of a palladium catalyst.

Causality Behind Experimental Choices:

- **N-Protection:** The choice of protecting group for the indazole nitrogen is crucial. While some protocols work with unprotected indazoles, protection can improve solubility, prevent side reactions at the nitrogen atoms, and influence regioselectivity. The SEM (2-(trimethylsilyl)ethoxymethyl) group is often employed for N2 protection, facilitating regioselective deprotonation at C3.[10]
- **Catalyst and Ligand Selection:** The choice of palladium catalyst and ligand is critical for achieving high yields and preventing side reactions like proto-dehalogenation. Ferrocene-based ligands such as dppf (1,1'-bis(diphenylphosphino)ferrocene) and dtbpf (1,1'-bis(di-tert-butylphosphino)ferrocene) have shown excellent performance in these couplings.[4]
- **Solvent and Base:** The solvent and base can significantly impact the reaction rate and yield. The use of ionic liquids like BMImBF₄ has been shown to improve yields and facilitate catalyst recycling.[4]

Experimental Protocol: Palladium-Catalyzed Suzuki-Miyaura C3-Arylation of 3-Iodo-1H-indazole[4]



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Workflow for Suzuki-Miyaura C3-Arylation.

Materials:

Reagent/Material	Purpose
3-Iodo-1H-indazole	Starting material
Arylboronic acid	Coupling partner
PdCl ₂ (dppf)	Palladium catalyst
K ₂ CO ₃	Base
1,4-Dioxane/H ₂ O	Solvent system
Argon	Inert atmosphere

Procedure:

- To a reaction vessel, add 3-iodo-1H-indazole (1.0 equiv.), arylboronic acid (1.2 equiv.), PdCl₂(dppf) (0.05 equiv.), and K₂CO₃ (2.0 equiv.).
- Add a 4:1 mixture of 1,4-dioxane and water as the solvent.
- Purge the vessel with argon for 10-15 minutes.
- Heat the reaction mixture to 100 °C and stir for 12-24 hours, monitoring the progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic layer with water and brine, then dry over anhydrous Na₂SO₄.
- Concentrate the solvent under reduced pressure and purify the crude product by silica gel column chromatography to afford the desired 3-aryl-1H-indazole.

The Negishi coupling offers a mild and flexible alternative for introducing (hetero)aryl groups at the C3 position.^[10] This method involves the reaction of an organozinc reagent with an aryl halide, catalyzed by a palladium complex. A key advantage is the ability to generate the

required organozinc species in situ via regioselective deprotonation of an N-protected indazole followed by transmetalation with a zinc salt.[10]

Experimental Protocol: Negishi C3-Arylation of N(2)-SEM-Protected Indazole[10]

- Dissolve N(2)-SEM-protected indazole (1.0 equiv.) in anhydrous THF and cool to -70 °C under an argon atmosphere.
- Add n-BuLi (1.3 equiv.) dropwise and stir for 45 minutes.
- Add a solution of ZnCl₂ in THF (1.3 equiv.) and allow the mixture to warm to 0 °C over 30 minutes.
- Add the (hetero)aryl bromide (1.0 equiv.) and the palladium catalyst (e.g., G2-XPhos, 5 mol %).
- Stir the reaction at 40 °C for 1-5 hours, monitoring by TLC or LC-MS.
- Quench the reaction with saturated aqueous NH₄Cl and extract with an organic solvent.
- Purify the crude product by column chromatography.

Direct C-H Activation: An Atom-Economical Approach

Direct C-H activation has emerged as a powerful and atom-economical strategy for the functionalization of heterocycles, avoiding the need for pre-functionalized starting materials.[11]

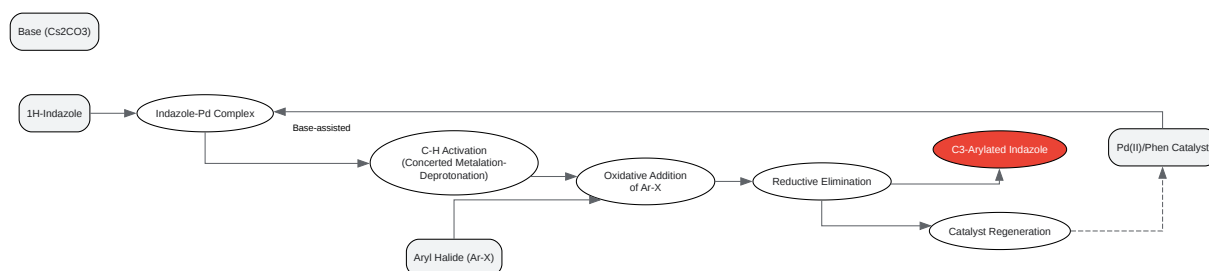
A robust protocol for the direct C3-arylation of 1H-indazoles has been developed using a Pd(OAc)₂/1,10-phenanthroline catalyst system.[12] This method is particularly attractive as it does not require silver additives, which are often used as halide scavengers.[12]

Causality Behind Experimental Choices:

- Solvent: The choice of a non-polar, aromatic solvent such as toluene, chlorobenzene, or mesitylene is crucial for both selectivity and reactivity.[12]
- Ligand: The bidentate ligand 1,10-phenanthroline is essential for the catalytic activity.[12]

- Temperature: High temperatures (160 °C) are required to drive the reaction to completion.
[12]

Experimental Protocol: Direct C3-Arylation of 1H-Indazole[12]



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Simplified Mechanism for Direct C-H Arylation.

Materials:

Reagent/Material	Purpose
1H-Indazole derivative	Starting material
Aryl halide (Iodide or Bromide)	Coupling partner
Pd(OAc) ₂	Palladium catalyst
1,10-Phenanthroline	Ligand
Cs ₂ CO ₃	Base
Toluene	Solvent

Procedure:

- To a sealed tube, add Pd(OAc)₂ (0.025 mmol), 1,10-phenanthroline (0.025 mmol), Cs₂CO₃ (0.25 mmol), the indazole derivative (0.25 mmol), and the aryl halide (0.25 mmol).
- Add toluene (1 mL) as the solvent.
- Cap the tube and stir the mixture at 160 °C for 48-72 hours.
- Cool the reaction mixture to room temperature and dilute with ethyl acetate.
- Filter the mixture through a short pad of Celite, washing with ethyl acetate.
- Concentrate the filtrate in vacuo and purify the residue by preparative thin-layer chromatography (PTLC) or column chromatography.

Quantitative Data Summary for Direct C3-Arylation:

Aryl Halide	Product Yield (%)
Iodobenzene	92
4-Iodotoluene	95
4-Iodoanisole	91
Bromobenzene	85
4-Bromotoluene	88

Yields are representative and may vary depending on the specific indazole substrate.

[\[12\]](#)

The direct introduction of alkenyl groups at the C3 position can be achieved via a palladium-catalyzed oxidative alkenylation reaction.[\[6\]](#) This method utilizes an oxidant, such as Ag₂CO₃, to facilitate the catalytic cycle.

Innovative Strategies: Photoredox and Copper Catalysis

Recent advances in synthetic methodology have introduced milder and more versatile approaches for C3 functionalization.

Photoredox catalysis offers a powerful tool for forging new bonds under mild conditions. A transition-metal-free method for the direct C3-carbamoylation of 2H-indazoles has been developed using visible light and an organic photocatalyst (4CzIPN).^[3] This reaction proceeds via an oxidative decarboxylation coupling with oxamic acids as the carbamoyl source.^[3]

Causality Behind Experimental Choices:

- Photocatalyst: The choice of an appropriate photocatalyst with suitable redox potentials is critical for initiating the single-electron transfer (SET) process.
- Light Source: Blue LEDs are commonly used as the light source to excite the photocatalyst.
- Solvent and Base: DMSO has been identified as the optimal solvent, and a base like Cs₂CO₃ is required for the reaction.^[3]

Experimental Protocol: Visible-Light-Promoted C3-Carbamoylation^[3]

- In a reaction vial, combine the 2-aryl-2H-indazole (1.0 equiv.), oxamic acid (2.5 equiv.), 4CzIPN (photocatalyst, 2 mol %), and Cs₂CO₃ (2.0 equiv.).
- Add DMSO (3 mL) as the solvent.
- Irradiate the mixture with blue LEDs at room temperature for 12-24 hours.
- Upon completion, perform a standard aqueous work-up and extract the product with an organic solvent.
- Purify the crude product by column chromatography.

The development of methods for the enantioselective functionalization of indazoles is of high importance for the synthesis of chiral drug candidates. A highly C3-selective allylation of 1H-N-(benzoyloxy)indazoles has been achieved using copper hydride (CuH) catalysis.^{[7][8][9]} This "umpolung" strategy, where the indazole acts as an electrophile, allows for the formation of C3-allyl indazoles with quaternary stereocenters in high enantioselectivity.^{[7][8][9]}

Quantitative Data for Enantioselective C3-Allylation:

Indazole Substrate	Allene	Yield (%)	ee (%)
N-Benzoyloxy-1H-indazole	1-Phenyl-1-methylallene	95	98
4-Fluoro-N-benzoyloxy-1H-indazole	1-Phenyl-1-methylallene	92	97
5-Chloro-N-benzoyloxy-1H-indazole	1-Phenyl-1-methylallene	94	98

Yields and enantiomeric excess (ee) are representative.[8]

Conclusion and Future Perspectives

The functionalization of the C3 position of the indazole scaffold is a vibrant and rapidly evolving field of research. While traditional cross-coupling methods remain indispensable tools, the advent of direct C-H activation, photoredox catalysis, and enantioselective copper catalysis has opened up new avenues for the efficient and selective synthesis of diverse indazole derivatives. The protocols and insights provided in this guide are intended to empower researchers to navigate the complexities of indazole functionalization and accelerate the discovery of new therapeutic agents. Future efforts will likely focus on expanding the scope of these modern methods, developing even more sustainable and efficient catalytic systems, and applying these strategies to the synthesis of increasingly complex and biologically active molecules.

References

- Shinde, V., Arumugavel, M., & Duddu S., S. (2016). C(sp²)–H Functionalization of 2H-Indazoles at C3-Position via Palladium(II)-Catalyzed Isocyanide Insertion Strategy Leading to Diverse Heterocycles. *The Journal of Organic Chemistry*, 81(7), 2749-2761. [\[Link\]](#)

- Giraud, F., Anizon, F., & Moreau, P. (2021). C3-INDAZOLE FUNCTIONALIZATION: A REVIEW. *Organic Preparations and Procedures International*, 53(2), 99-122. [[Link](#)]
- Babu, S. A., et al. (2021). Recent Advances in Synthetic Strategies and Biological Properties of Indazole Scaffolds: A Review. *Molecules*, 26(14), 4287. [[Link](#)]
- Chaudhari, S. S., et al. (2022). Indazole From Natural Resources And Biological Activity. *Journal of Pharmaceutical Negative Results*, 13(3), 564-572. [[Link](#)]
- Wang, D., et al. (2017). A Robust Protocol for Pd(II)-catalyzed C-3 Arylation of (1H) Indazoles and Pyrazoles: Total Synthesis of Nigellidine Hydrobromide. *Organic letters*, 19(14), 3859–3862. [[Link](#)]
- El Kazzouli, S., & Guillaumet, G. (2016). Functionalization of indazoles by means of transition metal-catalyzed cross-coupling reactions. *Tetrahedron*, 72(42), 6711-6727. [[Link](#)]
- Yang, Z., Yu, J.-T., & Pan, C. (2022). Recent advances in C–H functionalization of 2H-indazoles. *Organic & Biomolecular Chemistry*, 20(39), 7746-7764. [[Link](#)]
- Li, J., et al. (2023). The C-3 Functionalization of 1H-Indazole through Suzuki–Miyaura Cross-Coupling Catalyzed by a Ferrocene-Based Divalent Palladium Complex Immobilized over Ionic Liquid, as Well as Theoretical Insights into the Reaction Mechanism. *Molecules*, 28(6), 2825. [[Link](#)]
- Ma, W., et al. (2022). Visible light-promoted transition metal-free direct C3-carbamoylation of 2H-Indazoles. *Frontiers in Chemistry*, 10, 989938. [[Link](#)]
- Kim, H., & Buchwald, S. L. (2020). Highly Enantioselective Synthesis of Indazoles with a C3-Quaternary Chiral Center Using CuH Catalysis. *Journal of the American Chemical Society*, 142(21), 9780–9785. [[Link](#)]
- Kim, H., & Buchwald, S. L. (2020). Highly Enantioselective Synthesis of Indazoles with a C3-Quaternary Chiral Center Using CuH Catalysis. *DSpace@MIT*. [[Link](#)]
- Kim, H., & Buchwald, S. L. (2020). Highly Enantioselective Synthesis of Indazoles with a C3-Quaternary Chiral Center Using CuH Catalysis. *PMC*. [[Link](#)]

- Bao, Y., et al. (2024). Visible-Light Photocatalyzed C3–H Alkylation of 2H-Indazoles/Indoles with Sulfoxonium Ylides via Diversified Mechanistic Pathways. *The Journal of Organic Chemistry*, 89(3), 1845–1855. [[Link](#)]
- Shinde, V., Arumugavel, M., & Duddu S., S. (2016). C(sp²)–H Functionalization of 2H-Indazoles at C3-Position via Palladium(II)-Catalyzed Isocyanide Insertion Strategy Leading to Diverse Heterocycles. *The Journal of Organic Chemistry*, 81(7), 2749-2761. [[Link](#)]
- Kim, H., & Buchwald, S. L. (2020). Highly Enantioselective Synthesis of Indazoles with a C3-Quaternary Chiral Center Using CuH Catalysis. *ChemRxiv*. [[Link](#)]
- Shinde, V., Arumugavel, M., & Duddu S., S. (2016). C(sp²)-H Functionalization of 2H-Indazoles at C3-Position via Palladium(II)-Catalyzed Isocyanide Insertion Strategy Leading to Diverse Heterocycles. *PubMed*. [[Link](#)]
- Bao, Y., et al. (2024). Visible-Light Photocatalyzed C3–H Alkylation of 2 H -Indazoles/Indoles with Sulfoxonium Ylides via Diversified Mechanistic Pathways. *ResearchGate*. [[Link](#)]
- Zhang, Y., et al. (2018). Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives. *Molecules*, 23(10), 2636. [[Link](#)]
- Naas, M., et al. (2015). Palladium-Catalyzed Oxidative Direct C3- and C7-Alkenylations of Indazoles: Application to the Synthesis of Gamendazole. *Organic Letters*, 17(18), 4464–4467. [[Link](#)]
- Yang, Z., Yu, J.-T., & Pan, C. (2022). Recent advances in C–H functionalization of 2H-indazoles. *Organic & Biomolecular Chemistry*, 20, 7746-7764. [[Link](#)]
- Basu, K., Poirier, M., & Ruck, R. T. (2016). Solution to the C3-Arylation of Indazoles: Development of a Scalable Method. *Organic Letters*, 18(13), 3218–3221. [[Link](#)]
- Al-Zoubi, R. M., et al. (2022). Recent Strategies in Transition-Metal-Catalyzed Sequential C–H Activation/Annulation for One-Step Construction of Functionalized Indazole Derivatives. *Catalysts*, 12(8), 875. [[Link](#)]
- Basu, K., Poirier, M., & Ruck, R. T. (2016). Solution to the C3–Arylation of Indazoles: Development of a Scalable Method. *Organic Letters*, 18(13), 3218-3221. [[Link](#)]

- Corcoran, E. B., & Rovis, T. (2021). Photoredox-Catalyzed C–H Functionalization Reactions. ACS Catalysis, 11(19), 12216-12239. [[Link](#)]
- Murugan, A., et al. (2019). Regioselective C3-H trifluoromethylation of 2H-indazole under transition-metal-free photoredox catalysis. ChemRxiv. [[Link](#)]
- Neale, S. E., et al. (2021). Direct C3-functionalization of indoles with alpha-heteroaryl-substituted methyl alcohols via a metal-free hydrogen autotransfer-type reaction. ChemRxiv. [[Link](#)]
- Ghosh, S., Mondal, S., & Hajra, A. (2020). Direct Catalytic Functionalization of Indazole Derivatives. Advanced Synthesis & Catalysis, 362(18), 3768-3794. [[Link](#)]
- Ghosh, S., et al. (2022). Visible light induced functionalization of indazole and pyrazole: A recent update. Chemical Communications, 58(23), 3623-3643. [[Link](#)]

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Sources

- 1. societachimica.it [societachimica.it]
- 2. pnrjournal.com [pnrjournal.com]
- 3. Frontiers | Visible light-promoted transition metal-free direct C3-carbamoylation of 2H-Indazoles [frontiersin.org]
- 4. mdpi.com [mdpi.com]
- 5. Recent Advances in Indazole-Containing Derivatives: Synthesis and Biological Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Highly Enantioselective Synthesis of Indazoles with a C3-Quaternary Chiral Center Using CuH Catalysis - PMC [pmc.ncbi.nlm.nih.gov]

- [9. dspace.mit.edu \[dspace.mit.edu\]](https://dspace.mit.edu)
- [10. Solution to the C3-Arylation of Indazoles: Development of a Scalable Method - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. Recent advances in C–H functionalization of 2H-indazoles - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [12. A Robust Protocol for Pd\(II\)-catalyzed C-3 Arylation of \(1H\) Indazoles and Pyrazoles: Total Synthesis of Nigellidine Hydrobromide - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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